

Application Notes and Protocols for Acetyl-6-formylpterin

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Compound of Interest

Compound Name: Acetyl-6-formylpterin

Cat. No.: B030238

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the proper handling, storage, and use of **Acetyl-6-formylpterin**. The information is intended to ensure the integrity of the compound and the safety of laboratory personnel.

Chemical and Physical Properties

Acetyl-6-formylpterin, also known as Ac-6-FP, is a pteridine derivative that functions as an inhibitor of mucosal-associated invariant T (MAIT) cell activation.^{[1][2][3]} It is a degradation product of folic acid and a precursor in the synthesis of 2'-hydroxy-7,8-dihydrofolate.^{[1][4]} Its key properties are summarized below.

Property	Value	References
Molecular Formula	C ₉ H ₇ N ₅ O ₃	^{[1][2]}
Molecular Weight	233.2 g/mol	^{[1][2]}
Appearance	Crystalline solid	^[2]
Color	White to yellow	^[5]
Purity	≥95%	^[2]
CAS Number	29769-49-1	^{[1][2][6]}

Storage and Stability

Proper storage is critical to maintain the stability and activity of **Acetyl-6-formylpterin**.

Storage Condition	Duration	Notes	References
Solid (Powder)	≥ 4 years	Store at -20°C in a dry, dark place.	[1]
3 years	Store at -20°C.	[5]	
In Solvent (DMSO)	6 months	Store at -80°C.	[5]
1 month	Store at -20°C.	[5]	

Note: While **Acetyl-6-formylpterin** is less light-sensitive than its precursor, 6-formylpterin, protection from light is still recommended for long-term storage.[7]

Handling and Safety Precautions

Acetyl-6-formylpterin is for research use only and not for human or veterinary use.[2][6]

Standard laboratory safety protocols should be followed.

Precaution	Details	References
Ventilation	Handle in a well-ventilated area or under a chemical fume hood.	[8]
Personal Protective Equipment (PPE)	Wear safety goggles, a lab coat, and chemical-resistant gloves.	[8]
Hygiene	Avoid contact with skin and eyes. Wash hands thoroughly after handling.	[8]
Dust and Aerosols	Avoid the formation of dust and aerosols during handling.	[8]

First Aid Measures:

- Inhalation: Move to fresh air. If symptoms persist, consult a physician.[\[6\]](#)
- Skin Contact: Wash off with soap and plenty of water. The product generally does not irritate the skin.[\[6\]](#)[\[8\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[\[8\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[8\]](#)

Experimental Protocols

4.1. Preparation of Stock Solutions

Due to its limited aqueous solubility, stock solutions of **Acetyl-6-formylpterin** are typically prepared in organic solvents.

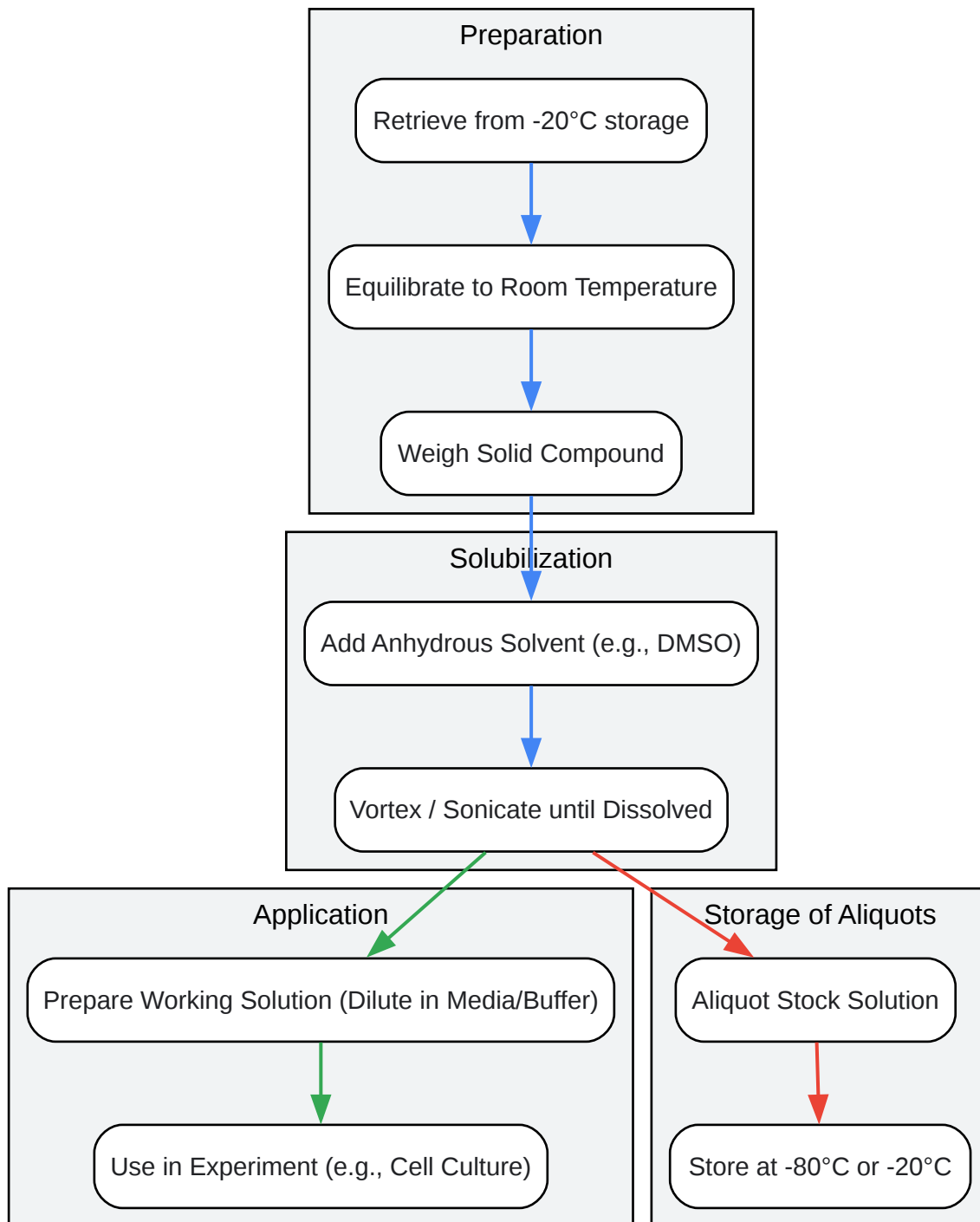
Solvent	Concentration	Notes	References
DMSO	100 mg/mL (428.85 mM)	Sonication may be required to fully dissolve the compound. Use freshly opened, anhydrous DMSO as it is hygroscopic.	[5]
DMF	50 mg/mL (214.43 mM)	Sonication and warming may be needed.	[1] [5]
Ethanol	1 mg/mL (4.29 mM)	Sonication and warming may be needed.	[1] [5]
PBS (pH 7.2)	0.1 mg/mL (0.43 mM)	Limited solubility.	[1]

Protocol for Preparing a 100 mM DMSO Stock Solution:

- **Equilibrate:** Allow the vial of solid **Acetyl-6-formylpterin** to reach room temperature before opening to prevent moisture condensation.
- **Weigh:** In a well-ventilated area or fume hood, accurately weigh the desired amount of the compound. For 1 mL of a 100 mM solution, you will need 23.32 mg.
- **Dissolve:** Add the appropriate volume of anhydrous DMSO.
- **Aid Dissolution:** If necessary, vortex and sonicate the solution until the solid is completely dissolved. The solution should be clear.
- **Store:** Aliquot the stock solution into smaller volumes in tightly sealed vials to avoid repeated freeze-thaw cycles. Store at -80°C for up to 6 months or at -20°C for up to 1 month.^[5]

4.2. General Workflow for Handling **Acetyl-6-formylpterin**

General Handling Workflow for Acetyl-6-formylpterin

[Click to download full resolution via product page](#)Caption: Workflow for preparing and storing **Acetyl-6-formylpterin** solutions.

Biological Activity and Mechanism of Action

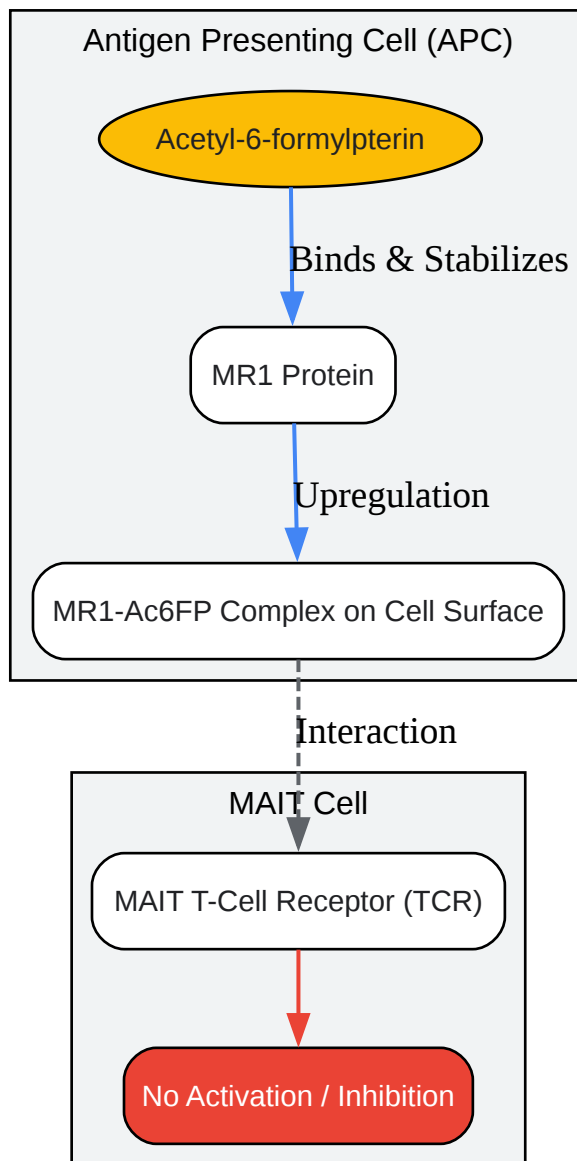
Acetyl-6-formylpterin is known to interact with the MHC class I-related protein 1 (MR1).[3]
This interaction is crucial for its role as an inhibitor of MAIT cell activation.

Mechanism:

- Binding to MR1: **Acetyl-6-formylpterin** binds to the MR1 protein on antigen-presenting cells (APCs). The aldehyde group of the compound can form a covalent Schiff base with a lysine residue (Lys43) in the MR1 binding cleft.[3]
- MR1 Upregulation: This binding event stabilizes the MR1 protein, leading to its increased expression and presentation on the cell surface.[1][3]
- MAIT Cell Inhibition: Despite promoting MR1 surface expression, the **Acetyl-6-formylpterin**-MR1 complex does not activate the MAIT cell T-cell receptor (TCR). Instead, it acts as an antagonist, inhibiting the activation of MAIT cells by other stimulatory MR1 ligands (e.g., those derived from microbial riboflavin synthesis).[1][3]

5.1. Signaling Pathway Diagram

Inhibitory Action of Acetyl-6-formylpterin on MAIT Cells



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Caption: **Acetyl-6-formylpterin** binds to MR1, leading to its upregulation but inhibiting MAIT cell activation.

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